

Technical Support Center: (-)-GSK598809

Cardiovascular Safety in Animal Models

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Compound of Interest

Compound Name: (-)-GSK598809

Cat. No.: B15617919

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This technical support center provides essential information for researchers, scientists, and drug development professionals investigating the cardiovascular side effects of the selective dopamine D3 receptor antagonist, **(-)-GSK598809**, in animal models.

Frequently Asked Questions (FAQs)

Q1: What is the primary cardiovascular side effect of **(-)-GSK598809** observed in animal studies?

A1: The primary cardiovascular adverse effect of **(-)-GSK598809** is the potentiation of the hypertensive effects of cocaine. In preclinical studies involving dogs, pretreatment with **(-)-GSK598809** led to a greater increase in blood pressure following cocaine administration compared to the vehicle control.^{[1][2][3]} At higher doses, **(-)-GSK598809** has also been observed to increase mean arterial blood pressure and heart rate on its own.^[3]

Q2: In which animal models have these cardiovascular effects been studied?

A2: The cardiovascular safety of **(-)-GSK598809**, particularly its interaction with cocaine, has been assessed in conscious, freely-moving telemetered beagle dogs and rats.^{[3][4]}

Q3: Why was the clinical development of **(-)-GSK598809** halted?

A3: The development of **(-)-GSK598809** was discontinued due to the unacceptable cardiovascular risks identified in preclinical studies, specifically the potentiation of cocaine-induced hypertension.^[5]

Q4: What is the proposed mechanism for the cardiovascular side effects of **(-)-GSK598809**?

A4: The cardiovascular side effects are thought to be mediated by the antagonism of peripheral dopamine D3 receptors.^{[2][3]} These receptors are involved in the regulation of blood pressure, and their activation typically promotes diuresis, natriuresis, and vasodilation.^[1] By blocking these receptors, **(-)-GSK598809** may interfere with these regulatory pathways, leading to an increase in blood pressure, especially in the presence of a stimulant like cocaine.

Troubleshooting Guide

Issue: Variability in baseline cardiovascular parameters in telemetered animals.

- Possible Cause: Insufficient acclimatization of the animals to the housing and experimental conditions can lead to stress-induced fluctuations in blood pressure and heart rate.
- Troubleshooting Steps:
 - Ensure a sufficient acclimatization period for the animals after surgery and before the start of the study.
 - Handle the animals consistently and gently to minimize stress.
 - Conduct mock procedures to accustom the animals to the experimental setup, including the presence of researchers and equipment sounds.^[6]

Issue: Difficulty in achieving consistent drug exposure with oral gavage of **(-)-GSK598809**.

- Possible Cause: Improper gavage technique or formulation issues can lead to variability in drug absorption.
- Troubleshooting Steps:

- Ensure personnel are properly trained in oral gavage techniques for the specific animal model.
- Verify the stability and homogeneity of the drug formulation prior to administration.
- Consider using a vehicle that is known to provide good absorption for the compound class.

Issue: Unexpected cardiovascular responses to cocaine administration.

- Possible Cause: The cardiovascular response to cocaine can be influenced by the dose, route of administration, and the animal's individual sensitivity.
- Troubleshooting Steps:
 - Carefully select and justify the cocaine dosage based on previous dose-ranging studies to elicit a measurable but submaximal hypertensive effect.[\[3\]](#)
 - Maintain consistency in the route and speed of intravenous cocaine administration.
 - Be aware that high doses of cocaine can induce complex cardiovascular effects, including arrhythmias, which may confound the interpretation of the interaction with **(-)-GSK598809**.
[\[7\]](#)

Data Presentation

Table 1: Hemodynamic Effects of **(-)-GSK598809** Alone in Conscious Beagle Dogs

Dosage (mg/kg, oral)	Mean Arterial Blood Pressure (mmHg $\pm$ S.E.M.)	Heart Rate (bpm $\pm$ S.E.M.)
Vehicle	102 $\pm$ 2	78 $\pm$ 3
3	106 $\pm$ 2	87 $\pm$ 3
9	114 $\pm$ 2	104 $\pm$ 3

Data extracted from a study in telemetered beagle dogs, representing the average values 30-40 minutes post-dose.[\[3\]](#)

Table 2: Potentiation of Cocaine-Induced Hypertension by **(-)-GSK598809** in Conscious Beagle Dogs

Pretreatment (oral)	Cocaine Dose (mg/kg, i.v.)	Peak Increase in Mean Arterial Blood Pressure (mmHg)
Vehicle	1.7	~25
3 mg/kg (-)-GSK598809	1.7	~35
9 mg/kg (-)-GSK598809	1.7	~30
Vehicle	5.6	~40
3 mg/kg (-)-GSK598809	5.6	~50

Approximate values interpreted from graphical data presented in the cited study.[\[3\]](#)

Experimental Protocols

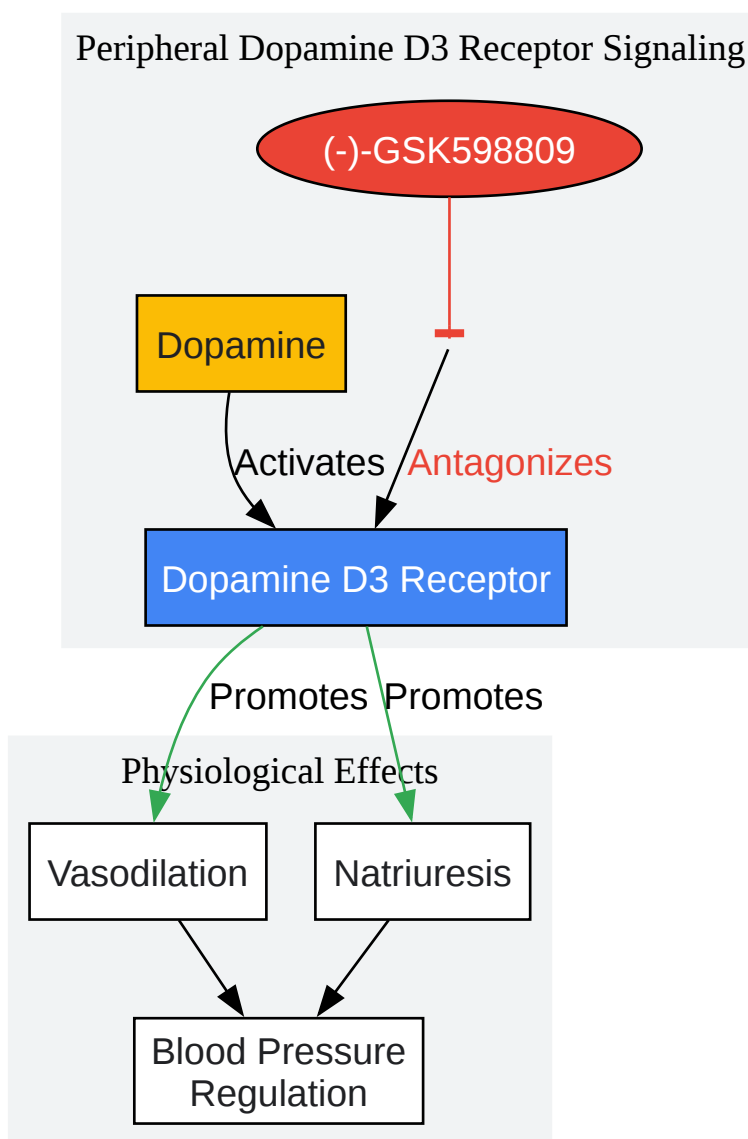
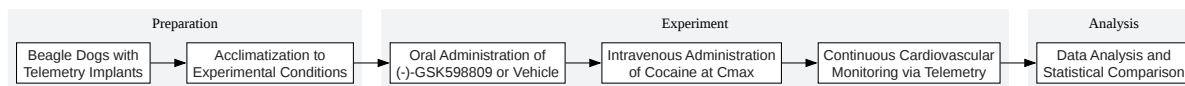
Cardiovascular Safety Assessment in Telemetered Conscious Dogs

This protocol provides a general framework based on the methodologies described in the cited literature.[\[3\]](#)[\[8\]](#)

- Animal Model: Purpose-bred male Beagle dogs are surgically implanted with telemetry transmitters for the continuous monitoring of electrocardiogram (ECG), blood pressure, and heart rate.
- Acclimatization: Following a post-operative recovery period, animals are acclimated to the laboratory environment and experimental procedures to minimize stress-related cardiovascular changes.
- Drug Administration:
 - **(-)-GSK598809** is administered via oral gavage.
 - Cocaine is administered intravenously.

- Experimental Design: A Latin-square crossover design is often employed, where each animal receives all treatments (vehicle and different doses of **(-)-GSK598809**) in a randomized order, with an appropriate washout period between treatments.[8]
- Data Collection:
 - Baseline cardiovascular parameters (mean arterial blood pressure, heart rate) are recorded continuously before drug administration.
 - Following administration of **(-)-GSK598809** or vehicle, cardiovascular parameters are monitored to assess the drug's direct effects.
 - Cocaine is administered at the time of expected maximum plasma concentration (Cmax) of **(-)-GSK598809**.
 - Cardiovascular parameters are continuously recorded to evaluate the interaction between the two substances.
- Data Analysis: Changes in cardiovascular parameters from baseline are calculated and statistically analyzed to compare the effects of **(-)-GSK598809** pretreatment with vehicle.

Visualizations



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